Lead tetroxide

• IUPAC Name: 1,3,5,7-tetraoxa-2λ2,4,6λ2-triplumbaspiro[3.3]heptane
• InChI: InChI=1S/4O.3Pb
• InChI Key: XMFOQHDPRMAJNU-UHFFFAOYSA-N

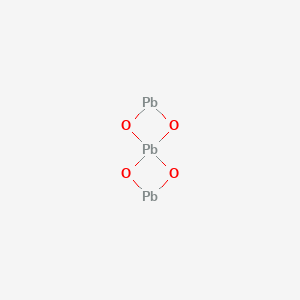

• Canonical SMILES: O1[Pb]O[Pb]12O[Pb]O2
• Molecular Formula: Pb3O4, O4Pb3
• Molecular Weight: 6.9e+02 g/mol
• Physical Description: Red solid; [ICSC] Insoluble in water; [Ullmann], RED CRYSTALS OR POWDER.
• Solubility: Solubility in water: none
• Density: 9.1 g/cm³
• CAS No.: 1314-41-6

Description

Lead tetroxide (Pb₃O₄), commonly known as red lead or minium, is a significant inorganic compound with distinct orange-red crystals and a range of specialized research applications. Its primary research value lies in its role as a potent oxidizing agent and its unique chemical properties. In materials science, this compound is extensively investigated for its use in the formulation of anticorrosive primers and paints for metal substrates, where it provides protective passivation. It is a critical component in the research and development of lead-acid batteries, contributing to the formation of active materials on the positive plate. Furthermore, its application extends to the synthesis of other lead-based compounds and ceramic glazes, where it acts as a source of lead and oxygen at elevated temperatures. The compound's mechanism of action often involves its thermal decomposition to lead(II,IV) oxide and oxygen, or its redox reactions where the lead in the +2 and +4 mixed-valence states is reduced. Researchers also utilize this compound in the production of semiconductors, glass, and fine chemicals. This product is strictly For Research Use Only and is not intended for diagnostic, therapeutic, or any other personal use.

Synthetic Methodologies and Precursor Chemistry

Controlled Oxidation Pathways of Lead Compounds

Lead tetroxide (Pb₃O₄), a mixed-valence compound containing both Pb(II) and Pb(IV) ions, is synthesized through the controlled oxidation of other lead compounds. ontosight.ai The most common precursor is lead(II) oxide (PbO), which is oxidized in air at elevated temperatures. ontosight.ai The process requires careful control of reaction conditions to ensure the formation of the desired Pb₃O₄ phase.

Thermal Calcination Protocols

Thermal calcination is the conventional and most widely used method for producing this compound. nih.govcargohandbook.com This process involves heating a lead-based precursor in an oxidizing atmosphere, typically air, at precisely controlled temperatures. nih.govsciencemadness.org

The most common precursor for this method is lead(II) oxide (PbO), also known as litharge or massicot. ontosight.aisciencemadness.org The reaction involves heating PbO in a furnace with a current of air at temperatures ranging from 450°C to 500°C. nih.govcargohandbook.comsciencemadness.org The fundamental chemical equation for this conversion is: 6PbO + O₂ → 2Pb₃O₄ sciencemadness.org

Temperature control is a critical parameter in this process. The formation of this compound from lead(II) oxide begins at around 450°C and proceeds optimally up to about 480°C. cargohandbook.com If the temperature exceeds 500-530°C, the reaction reverses, and the this compound decomposes back into lead(II) oxide and oxygen. nih.govsciencemadness.org

Another precursor that can be used is lead white, a basic lead carbonate (2PbCO₃·Pb(OH)₂). In this multi-stage process, lead white is first heated to around 300°C, causing it to decompose into β-PbO (massicot), water, and carbon dioxide. Subsequently, raising the temperature to approximately 470°C in the presence of sufficient oxygen (concentration >20%) facilitates the oxidation of the newly formed β-PbO into this compound.

Different types of furnaces are employed in commercial production, including reverberatory furnaces, refractory furnaces, and rotary tube furnaces, to produce various grades of this compound. nih.govepa.gov A specialized high-temperature "fume-type process" involves atomizing molten lead, which is then instantaneously heated to as high as 1800°C, to produce a very fine particle product. nih.gov

Table 1: Key Parameters in Thermal Calcination for Pb₃O₄ Production

Precursor	Temperature Range (°C)	Atmosphere	Product	Source
Lead(II) Oxide (PbO)	450 - 500	Air	This compound (Pb₃O₄)	nih.govcargohandbook.comsciencemadness.org
Lead White (2PbCO₃·Pb(OH)₂)	300 (Decomposition), 470 (Oxidation)	Air (>20% O₂)	This compound (Pb₃O₄)

Mechanochemical Synthesis Approaches

Mechanochemical synthesis is a method that uses mechanical energy, such as from ball milling, to induce chemical reactions and structural changes in solid materials. rsc.org This approach has been explored for the synthesis of various lead compounds, including lead sulfide (B99878) (PbS) from lead oxide and lead halide perovskites. acs.orgresearchgate.net The process offers advantages such as shorter reaction times, solvent-free conditions, and the ability to produce nanostructured materials. rsc.org

In the context of lead oxides, mechanochemical activation of a mixture of lead and titanium oxides has been used to prepare lead titanate ceramics. doi.org While direct mechanochemical synthesis of this compound from elemental lead or lead(II) oxide is less commonly detailed in the provided literature, the principles apply. The process involves high-energy milling of precursor powders. This milling action continuously deforms and fractures the particles, creating highly reactive surfaces that can facilitate solid-state reactions at or near room temperature. rsc.orgdoi.org For instance, nanocrystals of lead sulfide (PbS) have been successfully synthesized by co-milling lead oxide (PbO) with sodium sulfide (Na₂S) at room temperature. researchgate.net Similarly, lead dodecyl sulfate (B86663) has been synthesized via mechanochemical ball milling. rsc.org These examples demonstrate the feasibility of using mechanical force to drive the synthesis of complex lead compounds, a principle that could be adapted for this compound production.

Hydrometallurgical Routes for Resource Recovery

Hydrometallurgical processes are increasingly investigated for recovering valuable metals from industrial waste, such as spent lead-acid batteries, in a more environmentally friendly way than traditional pyrometallurgical smelting. researchgate.netmdpi.com These routes can be tailored to produce high-purity this compound as a final product. researchgate.net

A typical hydrometallurgical process for recovering lead from spent battery paste involves several key stages:

Leaching: The lead paste, which primarily consists of lead sulfate (PbSO₄), lead dioxide (PbO₂), and lead(II) oxide (PbO), is dissolved using a suitable leaching agent. researchgate.net A common lixiviant is a solution containing ammonium (B1175870) acetate (B1210297), which reacts with lead sulfate to form soluble lead acetate. researchgate.net Other systems use reagents like citric acid and alkali metal citrates or sodium chloride solutions to bring the lead into an aqueous solution. researchgate.netgoogle.com

Purification and Precipitation: After leaching, the lead-rich solution is separated from the solid residue. The solution then undergoes purification to remove impurities like iron (Fe) and barium (Ba). researchgate.net Following purification, the lead is precipitated out of the solution. A common method is carbonation, where carbon dioxide (CO₂) or a carbonate salt like ammonium carbonate is introduced to the lead acetate solution, causing high-purity lead carbonate (PbCO₃) to precipitate. researchgate.net

Calcination: The final step is the thermal conversion of the precipitated lead precursor into this compound. The recovered lead carbonate is calcined in an oxidizing atmosphere (air) at a specific temperature. For example, calcining the high-purity PbCO₃ at 450°C yields this compound that meets the specifications for use in new lead-acid batteries. researchgate.net A similar process using lead citrate (B86180) as an intermediate also employs a final calcination step at 460–470°C to produce Pb₃O₄.

This closed-loop approach allows for the recirculation of leaching reagents, reducing chemical consumption and providing a high-value utilization pathway for waste materials. researchgate.net

Table 2: Example Hydrometallurgical Route for Pb₃O₄ from Spent Battery Paste

Stage	Process	Reagents	Intermediate/Final Product	Source
Leaching	Dissolution of lead paste	Ammonium acetate, Acetic acid, H₂O₂	Lead acetate solution	researchgate.net
Precipitation	Carbonization of lead solution	Ammonium carbonate	Lead carbonate (PbCO₃)	researchgate.net

Green Chemistry Principles in Lead Oxide Nanoparticle Synthesis

Green chemistry focuses on designing chemical products and processes that reduce or eliminate the use and generation of hazardous substances. jocpr.com In the field of nanomaterials, this has led to the development of biogenic synthesis routes for metallic nanoparticles, which are seen as cost-effective, simple, and environmentally benign alternatives to traditional physical and chemical methods. frontiersin.orgaip.org These methods often utilize biological entities like plants, bacteria, or fungi. aip.org

While much of the research in this area focuses on the synthesis of lead(II) oxide (PbO) nanoparticles, the underlying principles are relevant to the broader field of lead oxide production. nih.govresearchgate.net These biological methods employ natural extracts that contain a variety of secondary metabolites such as phenols, flavonoids, and alkaloids, which act as reducing and stabilizing agents for the nanoparticle formation. aip.org

Biogenic Production Mechanisms

The biogenic synthesis of lead oxide nanoparticles typically involves mixing a lead salt precursor, such as lead acetate or lead chloride, with an aqueous extract from a plant. jocpr.comfrontiersin.org The synthesis is often carried out at room temperature or with gentle heating.

Several plant extracts have been successfully used for this purpose:

Magnifera indica (Mango): Leaf biomass extract has been used to synthesize PbO nanoparticles from a lead chloride (PbCl₂) solution. The formation of nanoparticles is indicated by a color change in the solution and confirmed through UV-Visible spectroscopy. frontiersin.orgnih.gov

Coriandrum sativum (Coriander): Aqueous leaf extract has been used as a reducing agent with lead acetate as the precursor. The process involves adjusting the pH to 12 with sodium hydroxide (B78521) and subsequent calcination of the precipitate at 300°C to obtain PbO nanoparticles with an average size of 20 nm. jocpr.com

Averrhoa bilimbi: Aqueous fruit extract has been demonstrated to be effective in synthesizing PbO nanoparticles, offering a low-cost and non-polluting production route. aip.org

Psidium guajava (Guava): Leaf extract has been used with lead acetate to produce lead oxide nanoparticles, with the formation confirmed by a color change to a yellowish solution. ijnrd.org

The general mechanism involves the phytochemicals present in the plant extract reducing the lead ions (Pb²⁺) to lead, followed by oxidation to form lead oxide nanoparticles. These organic molecules also act as capping agents, adsorbing to the surface of the nanoparticles to prevent agglomeration and control their size and shape. frontiersin.org

Table 3: Examples of Biogenic Synthesis of Lead Oxide Nanoparticles

Plant Source	Precursor	Key Findings	Source
Magnifera indica	Lead(II) chloride (PbCl₂)	Synthesis of PbO nanoparticles with an average size between 0.6 and 85 nm.	nih.gov
Coriandrum sativum	Lead(II) acetate	Production of PbO nanoparticles with an average particle size of approximately 20 nm.	jocpr.com
Averrhoa bilimbi	Not specified	Successful synthesis of PbO nanoparticles via an environmentally friendly route.	aip.org

Advanced Characterization and Structural Elucidation

Spectroscopic Analysis of Lead Tetroxide

Spectroscopic techniques are fundamental in identifying the structural and chemical characteristics of this compound.

X-ray diffraction (XRD) is a primary tool for identifying the crystalline phases of lead compounds. chem-soc.si this compound, also known as minium, typically exhibits a tetragonal crystal structure. mdpi.comacs.org XRD patterns of Pb₃O₄ show distinct peaks that correspond to its specific crystal lattice. For instance, studies on Pb₃O₄ doped tin oxide have confirmed the tetragonal phase of the material. jscimedcentral.comjscimedcentral.com

The lattice parameters of this compound can be precisely determined from XRD data. These parameters define the dimensions of the unit cell. Doping or the presence of impurities can cause shifts in the XRD peak positions, indicating changes in the lattice parameters. jscimedcentral.comresearchgate.net For example, doping with lead oxide can increase the lattice constants 'a' and 'c', leading to an increase in the primary cell volume. jscimedcentral.comjscimedcentral.com The analysis of PbO particles has shown that milling can induce a phase transformation from the orthorhombic β-PbO to the tetragonal α-PbO, with corresponding changes in lattice parameters. taylors.edu.my

XRD Data for Lead Oxides

Compound	Crystal System	Space Group	Lattice Parameters (Å)
This compound (Pb₃O₄)	Tetragonal	P4₂/mbc	a = 8.811, c = 6.563
α-PbO (Litharge)	Tetragonal	P4/nmm	a = 4.062, c = 5.302 materialsproject.org
β-PbO (Massicot)	Orthorhombic	Pbcm	a = 5.49, b = 5.89, c = 4.75 chemrevlett.com

Raman and FTIR spectroscopy are powerful techniques for probing the vibrational modes of this compound, providing a "fingerprint" of its molecular structure.

Raman Spectroscopy: The Raman spectrum of Pb₃O₄ displays several characteristic peaks. mdpi.com It is important to control the laser excitation wavelength during analysis, as higher energy lasers can cause decomposition of Pb₃O₄ into massicot (PbO). s-a-s.org The Raman spectra of different lead oxide minerals, including minium (Pb₃O₄), show unique vibrational modes that allow for their identification. mdpi.com For example, the Raman spectrum of Pb₃O₄ shows a strong band around 122 cm⁻¹, with other significant bands at approximately 151, 224, 313, 391, and 548 cm⁻¹.

FTIR Spectroscopy: FTIR spectroscopy complements Raman by detecting vibrational modes that are infrared active. The FTIR spectrum of lead oxide nanoparticles can confirm the presence of Pb-O stretching and bending vibrations. aip.org For instance, absorption peaks around 400-700 cm⁻¹ are characteristic of Pb-O bonds. aip.orgsemanticscholar.org FTIR has been successfully used to characterize lead oxide-based pigments and glazes, identifying the primary and secondary phases present. chem-soc.si

Key Vibrational Bands for this compound

Technique	Wavenumber (cm⁻¹)	Assignment
Raman	~122, 151, 224, 313, 391, 548	Pb-O lattice vibrations
FTIR	~400-700	Pb-O stretching and bending

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique used to determine the elemental composition and chemical (oxidation) states of the atoms on the surface of a material. covalentmetrology.comresearchgate.net For this compound, XPS can distinguish between the different oxidation states of lead, namely Pb²⁺ and Pb⁴⁺. The Pb 4f core level spectrum of Pb₃O₄ shows characteristic peaks with binding energies that can be used to identify the presence of both oxidation states. thermofisher.com The binding energy for Pb 4f₇/₂ in Pb₃O₄ is reported to be around 138.4 eV. thermofisher.com This technique is crucial for understanding the surface chemistry, which can differ from the bulk composition due to reactions with the atmosphere, for example. thermofisher.com

UV-Visible spectroscopy provides insights into the electronic transitions and optical properties of this compound. ijrpr.comijcrt.org When a material absorbs UV or visible light, electrons are excited from lower to higher energy levels. slideshare.net The absorption spectrum of Pb₃O₄ reveals its band gap energy, which is a critical parameter for semiconductor applications. The experimental band gap for Pb₃O₄ is reported to be in the range of 2.1-2.2 eV. scispace.com This value is intermediate between that of α-PbO (1.9 eV) and β-PbO (2.7 eV). aip.org The optical absorption edge of lead-containing glasses has been observed to shift to longer wavelengths with increased lead content. tandfonline.comresearchgate.net

Optical Band Gap of Lead Oxides

Compound	Band Gap (eV)
This compound (Pb₃O₄)	2.1 - 2.2 scispace.com
α-PbO (Litharge)	1.9 aip.org
β-PbO (Massicot)	2.7

X-ray Photoelectron Spectroscopy (XPS) for Surface Chemical States

Microscopic and Nanostructural Investigations

Microscopy techniques are essential for visualizing the morphology and microstructure of this compound particles.

Scanning Electron Microscopy (SEM) is widely used to study the surface topography and morphology of this compound. SEM images can reveal the size, shape, and aggregation of Pb₃O₄ particles. uobaghdad.edu.iqnih.gov For instance, SEM analysis of lead oxide nanoparticles has shown that the synthesis method can influence the particle shape, resulting in spherical, hexagonal, or rod-like structures. uobaghdad.edu.iqeverant.org The microstructure, including grain boundaries and porosity, can also be examined. Studies have shown that factors like the source of the lead oxide precursor can impact the resulting microstructure of materials synthesized from it. neuroquantology.com For example, lead oxide nanoparticles synthesized via laser ablation in water showed that an increase in laser pulses resulted in smaller, more spherical particles. uobaghdad.edu.iq

Transmission Electron Microscopy (TEM) for Nanoparticle Characterization

Transmission Electron Microscopy (TEM) is an indispensable tool for characterizing this compound nanoparticles, providing high-resolution imaging to determine their size, shape, and morphology. This technique offers direct visualization of individual nanoparticles, revealing details about their crystal structure and any defects that may be present.

TEM analysis allows for the unequivocal determination of nanoparticle uptake and interaction with biological systems by providing clear images of the nanoparticles' location within cells. For instance, TEM can distinguish nanoparticles from cellular organelles, which can sometimes be challenging with conventional microscopy techniques. The high resolution of TEM can even provide information on the mechanisms of cellular uptake, such as endocytosis or phagocytosis. When characterizing nanoparticles, TEM can be used to assess their aggregation or agglomeration state, which is crucial for understanding their behavior in various environments. The contrast in TEM images is generated by the differential absorption of electrons by the material; denser materials with higher atomic numbers, like lead, produce better contrast.

Key Findings from TEM Analysis of Nanoparticles:

Parameter	Observation	Significance
Size	Provides direct measurement of individual nanoparticle dimensions.	Crucial for understanding physical and chemical properties.
Shape	Reveals the morphology of nanoparticles (e.g., spherical, rod-like).	Influences reactivity and biological interactions.
Crystallinity	Determines if nanoparticles are crystalline or amorphous.	Affects material stability and properties.
Aggregation	Visualizes the state of particle clustering.	Impacts effective particle size and behavior in suspensions.

Dynamic Light Scattering (DLS) for Particle Size Distribution

Dynamic Light Scattering (DLS), also known as Photon Correlation Spectroscopy (PCS), is a non-invasive technique widely used to determine the size distribution and stability of this compound nanoparticles suspended in a liquid. The technique is based on the principle of Brownian motion, where smaller particles move more rapidly in a fluid than larger ones. By analyzing the temporal fluctuations of scattered light from the particles, DLS can determine the hydrodynamic diameter of the nanoparticles.

DLS provides an intensity-weighted size distribution, which can be converted to a volume or number-based distribution. It is particularly useful for assessing the tendency of nanoparticles to aggregate over time, providing insights into the stability of colloidal suspensions. The technique is relatively fast and requires only a small sample volume. However, it is important to note that DLS measures the hydrodynamic diameter, which is the size of a sphere that diffuses at the same rate as the particle being measured, and this may differ from the primary particle size observed by TEM, especially for non-spherical particles.

Typical Data Obtained from DLS Analysis:

Parameter	Description	Importance
Mean Particle Size	Average hydrodynamic diameter of the nanoparticles in suspension.	Key indicator of the overall size of the nanoparticle population.
Polydispersity Index (PDI)	A measure of the broadness of the particle size distribution.	A lower PDI indicates a more monodisperse and uniform sample.
Zeta Potential	A measure of the electrostatic repulsion between particles in a solution.	Indicates the stability of the colloidal suspension against aggregation.

Thermal Analysis Techniques

Thermal analysis techniques are crucial for understanding the thermal stability and decomposition behavior of this compound.

Thermogravimetric Analysis (TGA) is a technique that measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is a powerful tool for studying the thermal decomposition of this compound. By heating a sample of this compound at a controlled rate, TGA can determine the temperatures at which decomposition events occur and the associated mass losses.

The data from TGA experiments can be used to determine the kinetics of the decomposition reaction, including the activation energy and pre-exponential factor. This information is vital for predicting the material's long-term thermal stability. TGA curves for this compound would show a stepwise decomposition, corresponding to the loss of oxygen and the transformation to lower lead oxides, eventually forming lead(II) oxide (PbO). The heating rate can influence the observed decomposition temperatures, with higher heating rates generally shifting the decomposition to higher temperatures.

Differential Scanning Calorimetry (DSC) is a thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature. DSC is used to identify thermal transitions such as phase changes and chemical reactions in this compound.

When this compound is heated, a DSC thermogram would reveal endothermic or exothermic peaks corresponding to these transitions. For example, the decomposition of this compound into lead(II) oxide and oxygen is an endothermic process that would be observed as a distinct peak on the DSC curve. DSC can also be used to determine the enthalpy changes associated with these transitions, providing quantitative information about the energy involved in the decomposition process. The technique is highly sensitive to changes in the material's thermal properties and can be used to study the influence of factors like particle size on the thermal behavior of this compound.

Thermogravimetric Analysis (TGA) for Decomposition Kinetics

Advanced Elemental and Chemical Compositional Analysis

Accurate determination of the elemental and chemical composition of this compound, including trace impurities, is critical for quality control and for understanding its properties.

Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is a highly sensitive analytical technique used for determining the elemental composition of a wide variety of materials, including this compound. It is capable of detecting most elements of the periodic table at trace and ultra-trace concentrations.

In ICP-MS, the sample is introduced into a high-temperature argon plasma, which atomizes and ionizes the sample. The resulting ions are then passed through a mass spectrometer, which separates them based on their mass-

Electrochemical Methods for Compositional Purity

Electrochemical methods offer precise and sensitive means for evaluating the compositional purity of this compound (Pb₃O₄). The purity of this mixed-valence compound, which has an ideal formula of 2Pb(II)O·Pb(IV)O₂, is primarily defined by the stoichiometric ratio of Pb(II) to Pb(IV) and the absence of other lead oxide phases like lead(II) oxide (PbO) or lead(IV) oxide (PbO₂). mdpi.com

Coulometric Titration

Coulometric titration is a highly accurate technique for determining the absolute stoichiometry of oxides. ntnu.noresearchgate.net This method can be employed to analyze the oxygen content of a this compound sample, which is directly related to its Pb(II)/Pb(IV) ratio. In a typical setup, the sample is placed in a high-temperature electrochemical cell featuring a solid electrolyte, such as yttria-stabilized zirconia (YSZ). By applying a potential across the cell, oxygen can be precisely pumped to or from the sample. researchgate.net

The total charge (Q) passed during the complete reduction of the sample to a single oxidation state (e.g., PbO) is measured. According to Faraday's law, this charge is directly proportional to the number of moles of Pb(IV) initially present.

Q = nFN

where:

Q is the total charge in coulombs

n is the number of electrons transferred per mole of reactant (in this case, 2 for the reduction of Pb(IV) to Pb(II))

F is the Faraday constant (96,485 C/mol)

N is the number of moles of Pb(IV)

By comparing the experimentally determined moles of Pb(IV) to the total moles of lead in the sample (obtained via a separate measurement), the precise stoichiometry and thus the purity of the this compound can be established. libretexts.org This technique is particularly powerful for detecting deviations from the ideal oxygen content, known as oxygen non-stoichiometry. ntnu.no

Voltammetric Methods

Voltammetric techniques, such as differential pulse voltammetry or stripping voltammetry, can also be adapted to assess compositional purity. This approach typically involves the dissolution of the solid sample in an appropriate acidic medium to bring the lead ions into solution. A key challenge is to select a solvent system that stabilizes both Pb(II) and Pb(IV) ions without inducing redox reactions in the solution.

Once dissolved, the concentration of one or both lead species can be determined. Anodic stripping voltammetry (ASV) is exceptionally sensitive for the quantification of Pb(II). rsc.orgresearchgate.nethueuni.edu.vn The analysis would involve the following conceptual steps:

A known mass of the this compound sample is completely dissolved.

The concentration of Pb(II) in the resulting solution is quantified using a voltammetric method against a calibration curve.

The total lead concentration in the solution is determined independently.

The amount of Pb(IV) is calculated by subtracting the Pb(II) content from the total lead content.

The molar ratio of Pb(II) to Pb(IV) is then calculated and compared to the ideal 2:1 ratio for pure Pb₃O₄.

The presence of interfering ions and the stability of the dissolved species are critical parameters that must be carefully controlled for accurate results. mdpi.com

Neutron Diffraction for Atomic Structure and Defect Chemistry

Neutron diffraction is an exceptionally powerful technique for the detailed characterization of the crystal structure and defect chemistry of this compound. Unlike X-ray diffraction, where scattering is dependent on the electron density (making it difficult to locate lighter atoms like oxygen in the presence of heavy atoms like lead), neutrons scatter from the atomic nucleus. This property provides a high sensitivity to oxygen atoms, allowing for their precise localization within the lead oxide lattice. wordpress.comresearchgate.net

Atomic Structure and Rietveld Refinement

Early structural work confirmed that this compound (minium) possesses a tetragonal crystal structure at ambient conditions, belonging to the space group P4₂/mbc. materialsproject.orggeologyscience.ru Neutron diffraction studies, analyzed using the Rietveld refinement method, have provided detailed and accurate crystallographic data. materialsproject.orgmaterialsproject.orgacs.org

The structure of Pb₃O₄ is characterized by two distinct crystallographic sites for the lead atoms, corresponding to their different oxidation states. materialsproject.orgrug.nl

Pb(IV): The Pb(IV) ions are located in a regular octahedral coordination environment, bonded to six oxygen atoms (PbO₆). These octahedra share edges to form chains that run parallel to the c-axis.

Pb(II): The Pb(II) ions are found in a more irregular, asymmetric coordination, forming a pyramid with four oxygen atoms at the base and the Pb(II) atom at the apex. rug.nl This distorted coordination is a result of the stereochemically active 6s² lone pair of electrons on the Pb(II) ion.

Rietveld refinement of neutron diffraction data allows for the precise determination of atomic positions, lattice parameters, and thermal displacement parameters. researchgate.netresearchgate.net

Crystallographic Data for this compound (Pb₃O₄)

Parameter	Value	Reference
Crystal System	Tetragonal	materialsproject.orggeologyscience.ru
Space Group	P4₂/mbc (No. 135)	materialsproject.orggeologyscience.ru
Lattice Parameters (ambient)	a = 8.81 Å - 9.04 Å	materialsproject.orgmaterialsproject.org
c = 6.56 Å - 6.64 Å
Lead Coordination	Pb(IV)O₆ (Octahedral)	materialsproject.orgrug.nl
Pb(II)O₄ (Pyramidal)

Defect Chemistry

The properties of this compound are significantly influenced by the presence of point defects, such as atomic vacancies or interstitials. Neutron diffraction is particularly well-suited for studying these defects, especially oxygen vacancies, due to its sensitivity to oxygen. wordpress.com The concentration of these defects can be quantified by refining the site occupancy factors during Rietveld analysis. rruff.info

Studies on related lead oxides, such as PbO₂, have shown that oxygen vacancies are a critical intrinsic defect, responsible for the material's metallic conductivity. wordpress.com In Pb₃O₄, the most probable native defects are oxygen vacancies (Vₒ) and lead vacancies (Vₚₑ). chemrxiv.org The formation of these defects can be influenced by synthesis conditions and thermal treatments. For example, heating Pb₃O₄ can cause it to decompose with the evolution of oxygen, leading to an increase in oxygen vacancy concentration. nih.gov The presence and concentration of these vacancies create localized electronic states within the band gap, affecting the material's electronic and optical properties. chemrxiv.orgacs.org

Electrochemical Energy Storage Systems

This compound (Pb₃O₄), commonly known as red lead, is a significant material in the field of electrochemical energy storage, with historical and renewed research interest in its application for both lead-acid and lithium-ion battery technologies. Its specific properties are leveraged to enhance battery performance, longevity, and efficiency.

This compound has historically been used in the manufacturing of positive plates for lead-acid batteries to improve formation time and enhance deep-cycle performance. nih.gov Though it was partially replaced by leady oxide, its beneficial effects on battery performance, particularly for Valve-Regulated Lead-Acid (VRLA) batteries, have brought it back to the attention of researchers and manufacturers. nih.gov It is often used in a mixture with leady oxide in the paste for tubular positive plates. nih.gov The active material in the positive plate, lead dioxide (PbO₂), is formed from these lead oxides during the battery's formation process. nih.gov

The addition of this compound to the active material has also been shown to improve the discharge capacity and cycling stability. In one study, a positive active material containing 10% this compound maintained 93% of its capacity over 150 deep-discharge cycles. nih.gov While low charge acceptance in lead-acid batteries is often attributed to the sulfation of the negative electrode, optimizing the composition and properties of the positive electrode material remains a key area for performance enhancement. nih.govnih.gov

Table 1: Effect of this compound (Pb₃O₄) Additive on Discharge Capacity Data synthesized from research findings. nih.gov

Pb₃O₄ Content in Positive Active Material	Discharge Capacity (mAh g⁻¹) at 100 mA g⁻¹	Capacity Retention after 150 Cycles
0%	78.2	Data not specified
10%	92.9	93%
20%	88.0	Data not specified
30%	91.5	Data not specified

The optimal sulfuric acid concentration for the soaking process can also depend on the particle size of the leady oxide. mdpi.com Research has shown that leady oxides with a larger particle size may achieve optimal initial capacity with a higher density sulfuric acid, whereas smaller particle oxides perform better with a lower density acid. mdpi.com Modern production methods for lead oxides provide greater control over particle size, contributing to more consistent and reliable battery performance. wikipedia.org

The ability of a lead-acid battery to deliver very large surge currents is critically dependent on the high electrical conductivity of the lead dioxide in the positive plate. For a long time, the fundamental reason for this high conductivity was a subject of debate.

Recent studies combining neutron diffraction and computational chemistry have revealed that the key to lead dioxide's metallic-like conductivity is the presence of defects in its crystal structure, specifically oxygen vacancies. These vacancies, or missing oxygen atoms in the lattice, free up electrons that can then move through the material and carry an electrical current. Experimental analysis has confirmed that commercial lead dioxide powder is inherently oxygen-deficient, with approximately 1.6% of the oxygen sites being vacant. This principle is consistent with findings in other metal oxides where the introduction of oxygen vacancies is a known strategy to enhance electrical conductivity.

Researchers are exploring the use of various lead oxides, including this compound, as potential anode materials for lithium-ion batteries. This interest is driven by the high theoretical storage capacity of lead-based materials. The electrochemical process involves a conversion reaction where the lead oxide is first reduced to metallic lead, followed by a reversible alloying and de-alloying reaction with lithium ions (Pb + xLi⁺ + xe⁻ ↔ LixPb). Studies have shown that the oxide matrix (e.g., Li₂O) formed during the initial irreversible conversion step plays a crucial role in enabling the subsequent reversible cycling of the lead-lithium alloy.

A negative electrode developed using this compound demonstrated high gravimetric and volumetric specific capacities. nih.gov

A significant challenge for lead-based anode materials is the substantial volume expansion and contraction that occurs during the insertion (lithiation) and extraction (delithiation) of lithium ions. nih.gov This volume change can lead to pulverization of the electrode material, loss of electrical contact, and rapid capacity fading, resulting in poor cycle stability.

Other strategies involve synthesizing specific nanostructures, such as mesoporous lead oxide nanofibers. The inherent porosity of these structures helps to mitigate the stress from volume expansion, while the one-dimensional nanofiber morphology provides efficient pathways for ion and electron transport, leading to improved electrochemical performance.

Influence of Microstructure and Particle Size on Battery Performance

Lithium-Ion Battery Anode Material Explorations

Pigment Science and Degradation Studies

This compound has been prized for its vibrant orange-red color for centuries, finding extensive use as a pigment in artworks and protective coatings. However, the longevity of this color is a significant concern, as it is prone to discoloration and degradation over time. Understanding the mechanisms behind these changes is crucial for the preservation of cultural heritage and the development of more stable pigment formulations.

Mechanisms of Discoloration and Aging in Pigment Applications

The discoloration of this compound pigments is a complex process influenced by environmental factors such as light, humidity, and atmospheric pollutants. The primary degradation pathway involves the alteration of this compound (Pb₃O₄) into other lead compounds with different colors.

One of the most common forms of degradation is the darkening or blackening of the pigment. This is often due to the oxidation of this compound to plattnerite (β-PbO₂), a dark-brown to black compound. researchgate.net This transformation can be initiated by exposure to light, particularly UV radiation, which provides the energy for the oxidation reaction to occur. inl.gov

Another degradation pathway involves the reaction of this compound with atmospheric pollutants, such as sulfur dioxide (SO₂). This can lead to the formation of anglesite (PbSO₄), a white or grayish compound, which can cause the pigment to lighten or appear chalky. researchgate.net In some cases, a combination of darkening and lightening can occur, resulting in a mottled appearance.

The presence of other materials in the paint layer, such as the binder, can also influence the degradation process. For example, in oil paintings, the organic binder can interact with the this compound pigment, accelerating its degradation. mdpi.com The degradation products can also include lead carbonates like cerussite (PbCO₃) and hydrocerussite (2PbCO₃·Pb(OH)₂), which are white compounds. uq.edu.au

A proposed mechanism for the alteration of red lead in wall paintings involves an initial sulfation of lead monoxide (PbO), which is often present as an impurity in the pigment, to form anglesite. This is followed by a "solvolytic disproportionation" of the this compound itself. researchgate.net

The following table summarizes the common degradation products of this compound and their associated color changes:

Degradation Product	Chemical Formula	Color
Plattnerite	β-PbO₂	Dark-brown to black
Anglesite	PbSO₄	White, grayish
Cerussite	PbCO₃	White
Hydrocerussite	2PbCO₃·Pb(OH)₂	White

Reactive Oxygen Species (ROS) Mediated Degradation Pathways

Recent research has highlighted the significant role of reactive oxygen species (ROS) in the degradation of this compound pigments. ROS are highly reactive molecules containing oxygen, such as singlet oxygen (¹O₂), superoxide (B77818) radicals (O₂⁻•), and hydrogen peroxide (H₂O₂). inl.gov These species can be generated by the interaction of light, particularly UV radiation, with oxygen and water molecules in the atmosphere.

Studies have shown that singlet oxygen and superoxide radicals are particularly effective at inducing the aging and discoloration of this compound, while hydrogen peroxide and peroxynitrite have a lesser impact. inl.govwikipedia.org The degradation process mediated by ROS often involves the oxidation of the Pb(II) component of this compound (which can be represented as 2PbO·PbO₂) to Pb(IV), leading to the formation of lead dioxide (plattnerite). inl.gov

The generation of ROS can be influenced by the surrounding environment. For instance, in alkaline conditions, the degradation of this compound by ROS can be accelerated. inl.govwikipedia.org This is particularly relevant for artworks in environments such as the Mogao Grottoes, where both sunlight and alkaline conditions are present. inl.gov

The interaction between the pigment and the binding medium can also play a role in ROS-mediated degradation. The organic binder can act as a source of radicals, which can then attack the this compound pigment. mdpi.com

Specialized Glass and Ceramic Matrices

This compound is a key ingredient in the production of certain specialized glasses and ceramics due to its ability to impart desirable optical and structural properties.

Impact of this compound on Optical and Structural Properties of Glass

The addition of lead oxide, often in the form of this compound during the manufacturing process, to a glass matrix has several significant effects on its properties. One of the most notable is the increase in the refractive index of the glass. core.ac.ukresearchgate.net This is due to the high atomic number and density of lead compared to the silicon it often replaces in the glass network. researchgate.net A higher refractive index leads to greater "sparkle" and brilliance, which is why lead glass is highly valued for decorative items and "crystal" glassware. core.ac.ukresearchgate.net

The increased refractive index also allows for the creation of thinner lenses with the same focal length, which is advantageous in optical applications. core.ac.uk However, the dispersion of light, or the separation of colors, is also increased, which may need to be corrected in some lens systems. core.ac.uk

Structurally, the addition of lead oxide can lower the working temperature and viscosity of the glass, making it easier to shape and form. core.ac.uk In borate (B1201080) glasses, lead oxide can act as both a network modifier and a network former. At lower concentrations, it tends to modify the glass network, while at higher concentrations, it can become part of the network itself. nrc.gov

The following table shows the effect of increasing lead oxide (PbO) content on the refractive index and density of a specific glass system:

PbO Concentration (mol%)	Refractive Index	Density (g/cm³)
5	1.63	4.5
10	1.65	4.8
15	1.68	5.1
20	1.71	5.4

Note: Data is illustrative and based on general trends observed in lead-containing glass systems.

In ceramic applications, this compound is used in glazes to produce a smooth, glossy finish. It also lowers the melting point of the glaze, allowing it to be fired at lower temperatures. nih.gov The lead oxide interacts with the ceramic substrate, which can lead to the formation of new crystalline phases at the interface. nih.gov

Molten Salt and Slag Systems Thermodynamics for Glass and Metallurgy

The production of both glass and metals often involves high-temperature processes where materials are in a molten state. Understanding the thermodynamics of these molten systems is crucial for controlling the final properties of the material.

In metallurgy, particularly in lead smelting, slag systems are used to separate impurities from the molten lead. The activity of lead oxide in these slags is a key thermodynamic parameter that influences the efficiency of the smelting process. A thermodynamic model based on the ion and molecule coexistence theory has been developed to predict the activity of lead oxide in PbO–CaO–SiO₂–FeO–Fe₂O₃ slag systems. This model helps in optimizing the operational parameters of modern lead smelting technologies.

Radiation Shielding Composites

This compound is an effective material for shielding against ionizing radiation, such as X-rays and gamma rays, due to the high atomic number of lead. This property is utilized in the development of radiation shielding composites.

These composites typically consist of this compound dispersed in a polymer matrix, such as epoxy or polyethylene (B3416737). The addition of this compound increases the density of the composite, which in turn enhances its ability to attenuate radiation. The effectiveness of a shielding material is often characterized by its linear attenuation coefficient, half-value layer (HVL), and tenth-value layer (TVL). The HVL is the thickness of the material required to reduce the intensity of the radiation by half, while the TVL is the thickness required to reduce it by a factor of ten.

Research has shown that increasing the concentration of lead oxide in a polymer composite leads to a higher linear attenuation coefficient and, consequently, a lower HVL and TVL, indicating improved shielding performance. For example, in a study of polyethylene glycol (PEG)-PbO composites, the density and shielding capability increased with higher PbO content.

The following table presents illustrative data on the radiation shielding properties of a polymer composite with varying concentrations of lead oxide:

Lead Oxide Content (wt%)	Density (g/cm³)	Linear Attenuation Coefficient (cm⁻¹) at 662 keV	Half-Value Layer (HVL) (cm) at 662 keV
0	1.1	0.08	8.66
10	1.5	0.12	5.78
20	1.9	0.16	4.33
30	2.3	0.20	3.47
40	2.7	0.24	2.89

Note: This data is illustrative and based on general trends observed in lead oxide-polymer composites.

These composites offer advantages over pure lead shielding as they can be lighter, more flexible, and easier to fabricate into complex shapes. They find applications in medical imaging facilities, nuclear power plants, and other environments where radiation protection is essential.

Advanced Applications and Functional Material Development

Development of X-ray Attenuation Materials

Lead tetroxide (Pb₃O₄) is a significant compound in the development of materials designed to attenuate X-rays, largely due to the high atomic number (Z=82) and density of lead. This makes it highly effective at absorbing and scattering X-ray photons. Research has focused on integrating this compound into various polymer matrices to create composite materials that are not only effective for shielding but also offer advantages such as flexibility, lower weight compared to pure lead, and moldability. These composites are crucial for applications in medical diagnostics, industrial imaging, and radiation safety.

The effectiveness of an X-ray shielding material is quantified by parameters such as the linear attenuation coefficient (μ) and mass attenuation coefficient (μ/ρ). The linear attenuation coefficient represents the fraction of radiation absorbed or scattered per unit thickness of the material. The mass attenuation coefficient is the linear attenuation coefficient normalized by the material's density, providing a measure of attenuation independent of density.

Studies have shown a direct correlation between the concentration of this compound in a polymer composite and its X-ray attenuation capability. As the weight percentage (wt.%) of Pb₃O₄ increases, the density of the composite rises, leading to a higher probability of interaction between the X-ray photons and the lead atoms. The photoelectric effect is the dominant interaction mechanism at diagnostic X-ray energies, and its probability is strongly dependent on the atomic number of the absorbing material. researchgate.net Consequently, materials with a high concentration of lead demonstrate superior attenuation. researchgate.netresearchgate.net

For instance, research on epoxy-based composites has demonstrated that increasing the filler content of Pb₃O₄ from 0 to 60 wt.% results in a density increase from 1.10 g/cm³ to 2.32 g/cm³. niscpr.res.in This increased density and high-Z content directly enhance the material's ability to block X-rays. niscpr.res.in Similarly, investigations into natural rubber (NR) composites filled with metal oxides, including this compound, have shown a significant improvement in the linear attenuation coefficient compared to pure natural rubber. doaj.org These composites are being developed for flexible and wearable radiation shielding products. doaj.org

The energy of the X-rays also plays a critical role. Generally, the mass attenuation coefficient is highest at lower photon energies and decreases as the energy increases. researchgate.net This is because the photoelectric effect, which is most efficient at absorbing lower-energy photons, becomes less dominant at higher energies. researchgate.net Research on epoxy composites containing 50 wt.% this compound showed a 19% decrease in the mass attenuation coefficient as the X-ray tube voltage increased from 29 to 35 kV. researchgate.net

Interactive Data Table: X-ray Attenuation in this compound Composites

The following table summarizes experimental data on the mass attenuation coefficients of various this compound-polymer composites at different radiation energies.

Polymer Matrix	Pb₃O₄ Concentration (wt.%)	Radiation Energy	Mass Attenuation Coefficient (μ/ρ) (cm²/g)	Reference
Epoxy	50	35 keV	10.73	researchgate.net
Epoxy	60	59.5 keV	4.91	niscpr.res.in
Styrene-Butadiene Rubber (SBR)	4.5	662 keV	0.080	researchgate.net
Styrene-Butadiene Rubber (SBR)	16.8	662 keV	0.093	researchgate.net
Styrene-Butadiene Rubber (SBR)	37.8	662 keV	0.125	researchgate.net

Environmental Science and Remediation Strategies

Fate and Transport of Lead Tetroxide in Environmental Compartments

The environmental fate of this compound is dictated by its physical and chemical properties, particularly its low solubility in water. nih.gov Its transport and transformation in the atmosphere, soil, and water are critical to understanding its potential for exposure and ecological impact.

In the atmosphere, this compound is expected to exist primarily in the particulate phase. nih.gov These particles can be removed from the air through wet and dry deposition. nih.gov While airborne, this compound may undergo chemical transformations. For instance, it can react with atmospheric carbon dioxide to form lead carbonate. nih.gov

Studies on lead oxide (PbO) particles, which can be a component of this compound, have shown that heterogeneous reactions with atmospheric trace gases can enhance lead's solubility and mobility. nih.govacs.org Research has demonstrated that exposure to nitrogen dioxide (NO₂), a common air pollutant, can lead to the formation of adsorbed nitrates on the surface of lead oxide particles. nih.govacs.org This process can increase the amount of lead that dissolves in aqueous suspensions at a neutral pH. nih.govacs.org The formation of lead nitrate (B79036) (Pb(NO₃)₂), which is highly soluble in water, on the surface of lead oxide particles can thus mobilize lead in the environment. acs.org This suggests that atmospheric processing can increase the bioavailability of lead from this compound-containing particulates.

The interaction of lead-containing nanoparticles with other atmospheric particles, such as sand and dust, can also influence their transport. rsc.org Molecular dynamics simulations have shown that lead oxide, sulfate (B86663), carbonate, chloride, and sulfide (B99878) nanoparticles can rapidly mix with and be retained on the surface of aluminum oxide (Al₂O₃), a proxy for mineral dust. rsc.org This mixing can stabilize the lead nanoparticles and affect their atmospheric lifetime and deposition patterns. rsc.org

Due to its low solubility, this compound is not expected to leach significantly in soil. nih.gov When released into the soil, it is likely to be converted into more insoluble forms, such as lead sulfate (PbSO₄), lead phosphate (B84403) (Pb₃(PO₄)₂), lead sulfide (PbS), and lead(II) oxide (PbO). nih.gov Furthermore, this compound can form complexes with organic matter and clay minerals in the soil, which limits its mobility. nih.govresearchgate.net The extent of lead retention in soil is influenced by factors such as pH, with acidic conditions generally favoring increased mobility. earthrepair.catandfonline.com Conversely, a higher soil pH can lead to the precipitation of lead as hydroxides, phosphates, or carbonates and promote the formation of stable lead-organic complexes. mdpi.com

In aqueous environments, this compound is also largely insoluble and is expected to adsorb to suspended solids and sediment. nih.gov Any dissolved lead will form various ligands, with the specific dominant forms depending on the pH and the presence of other anions and organic matter. nih.gov The interaction of lead with organic components in soil-water and sediment-water systems can lead to the binding of lead, thereby reducing its mobility. usgs.gov However, this compound is soluble in certain acids, such as hydrochloric acid, which is relevant to its behavior in acidic environments and has implications for its bioavailability if ingested. sciencemadness.orgmfa.org

Research on lead-contaminated soils has shown that the extractability of lead is correlated with soil properties like clay and organic matter content. mdpi.com Higher amounts of these components can act as a sink for lead. mdpi.com

Atmospheric Chemistry and Solubility Enhancement Mechanisms

Modeling of Lead Oxide Formation and Transport in Complex Systems (e.g., Nuclear Coolants)

In advanced nuclear reactor designs, such as lead-cooled fast reactors (LFRs), molten lead or lead-bismuth eutectic is used as a coolant. researchgate.netunlv.edu A critical aspect of operating these reactors is managing the corrosion of structural materials by the liquid metal. unlv.eduunm.edu The formation and transport of lead oxides and other corrosion products within the coolant are key areas of study, often investigated through complex modeling. unm.eduresearchgate.netresearchgate.net

The controlled formation of a protective oxide layer on steel surfaces is a strategy to mitigate corrosion. researchgate.net However, changes in oxygen concentration or temperature can lead to the formation and transport of lead oxide particles within the coolant. ugent.bemyrrha.be Computational fluid dynamics (CFD) is used to model the nucleation, growth, and dissolution of these oxide particles. ugent.be These models often incorporate the kinetic theory of granular flow to account for particle-flow interactions and population balance equations to describe the particle size distribution. ugent.be

Sustainable Approaches for Lead-Containing Waste Management

The management of waste containing this compound, such as from old paint and industrial processes, requires strategies that are both effective and environmentally sound. dtic.milmvlwb.com Sustainable remediation aims to minimize the environmental and energy footprints of cleanup activities. epa.gov

One approach for lead-contaminated soil is bioremediation, which utilizes microorganisms and plants to immobilize or extract lead. unibo.itmdpi.com Adding organic matter like compost can raise the soil's pH, making lead less bioavailable by binding it. earthrepair.ca Certain microorganisms in compost can also bind lead and other contaminants. earthrepair.ca Phytoremediation uses specific plants to absorb lead from the soil, which can be facilitated by making the soil more acidic to increase lead's mobility for extraction. earthrepair.caresearchgate.net Another in-situ technique is the addition of phosphate to the soil to form pyromorphite, a highly insoluble and non-bioavailable form of lead. earthrepair.ca

For waste from lead-based paint abatement, which often contains this compound used as a primer, proper management is crucial to prevent environmental contamination. dtic.milnsw.gov.auvicroads.vic.gov.au This includes minimizing the volume of hazardous debris through careful segregation and testing. dtic.mil Reuse options, such as in cement kilns or for metal recovery in secondary smelters, are considered for large volumes of hazardous debris. dtic.mil

Vitrification is another remediation method where contaminated soil or waste is melted at high temperatures to sequester the lead within a solidified, glass-like mass. mdpi.com This can be a long-term and effective solution, though it can be costly. mdpi.com

Hydrometallurgical processes are being explored for the recovery of lead from various wastes. For instance, spent lead paste from batteries, which can contain various lead oxides, can be treated through a series of steps including calcination, acid leaching, and eventually calcination to produce high-purity this compound.

The selection of sustainable remediation strategies depends on site-specific conditions and the nature of the lead contamination. unibo.itresearchgate.net Often, a combination of techniques provides the most effective and environmentally responsible solution. unibo.itresearchgate.net

Mechanistic Toxicology and Biomedical Research

Molecular and Cellular Mechanisms of Lead-Induced Oxidative Stress

Lead tetroxide exposure is strongly associated with the induction of oxidative stress, a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products. researchgate.netnih.gov This imbalance leads to widespread cellular damage.

Generation of Reactive Oxygen Species and Antioxidant System Perturbations

Lead compounds, including this compound, contribute to the generation of ROS such as superoxide (B77818) radicals (O₂⁻•), hydrogen peroxide (H₂O₂), and hydroxyl radicals (OH•). researchgate.netplos.orgmdpi.comwikipedia.org The accumulation of these reactive species can overwhelm the cellular antioxidant defense systems. nih.gov

Lead interferes with the antioxidant system by:

Depleting Glutathione (B108866) (GSH): Lead's high affinity for sulfhydryl (-SH) groups leads to the depletion of glutathione, a critical non-enzymatic antioxidant. researchgate.netnih.gov

Inhibiting Antioxidant Enzymes: Lead can inhibit the activity of key antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GPx). nih.govnih.gov This inhibition can occur through direct binding to the enzymes or by displacing essential metal cofactors, such as zinc. nih.gov The reduction in SOD activity impairs the removal of superoxide radicals, while decreased CAT activity hinders the scavenging of hydrogen peroxide. nih.gov

Studies on lead oxide nanoparticles (PbONPs) have shown that their exposure enhances the production of ROS. tandfonline.comtandfonline.com In some biological systems, nitric oxide (NO) has been observed to interact with lead-induced ROS, at times exacerbating oxidative damage. plos.orgmdpi.com

Mechanism	Effect of this compound Exposure	Key Molecules/Enzymes Involved
ROS Generation	Increased production of reactive oxygen species. researchgate.netplos.orgmdpi.com	Superoxide (O₂⁻•), Hydrogen Peroxide (H₂O₂), Hydroxyl Radical (OH•)
Antioxidant Depletion	Reduction in the levels of key antioxidants. researchgate.netnih.gov	Glutathione (GSH)
Enzyme Inhibition	Decreased activity of antioxidant enzymes. nih.govnih.gov	Superoxide Dismutase (SOD), Catalase (CAT), Glutathione Peroxidase (GPx)

Impact on Lipid Peroxidation and Macromolecular Integrity

The overproduction of ROS induced by this compound leads to significant damage to cellular macromolecules, including lipids, proteins, and DNA. researchgate.net

Lipid Peroxidation: ROS, particularly hydroxyl radicals, can attack polyunsaturated fatty acids in cell membranes, initiating a chain reaction known as lipid peroxidation. oup.comwikipedia.org This process degrades lipids, leading to the formation of products like malondialdehyde (MDA), and compromises membrane integrity and function. oup.comwikipedia.org Studies have demonstrated that exposure to lead compounds results in increased levels of lipid peroxidation products. oup.comnih.gov The pure this compound compound has been shown to affect lipid peroxidation primarily in the liver, while related compounds have induced peroxidation in the kidney and heart as well. nih.gov

Macromolecular Damage: Beyond lipids, the oxidative stress stemming from lead exposure can also cause oxidative damage to proteins and nucleic acids, impairing their function and contributing to cellular dysfunction. researchgate.net Lead-induced ROS can cause DNA damage, which, if not properly repaired, can lead to mutations. tandfonline.comtandfonline.com

Ionic Mimicry and Enzymatic Interference by Lead Ions

One of the primary mechanisms of lead's toxicity is its ability to mimic essential divalent cations, particularly calcium (Ca²⁺) and zinc (Zn²⁺). t3db.caenvironmed.plnih.govresearchgate.net This "ionic mimicry" allows lead ions (Pb²⁺) to compete with and displace these essential metals from their protein binding sites, thereby disrupting numerous physiological processes. t3db.caresearchgate.net

Lead's ability to interfere with enzymes is a direct consequence of this mimicry and its affinity for sulfhydryl groups. nih.govt3db.ca A notable example is the inhibition of enzymes in the heme synthesis pathway. t3db.ca

Key enzymes affected by lead include:

Delta-aminolevulinic acid dehydratase (ALAD): This zinc-dependent enzyme is crucial for heme synthesis. Lead displaces zinc from ALAD's active site, inhibiting its function and leading to the accumulation of the substrate, aminolevulinic acid (ALA). nih.govt3db.canih.gov

Ferrochelatase: This enzyme, also involved in heme synthesis, is inhibited by lead, which interferes with the insertion of iron into the protoporphyrin ring. nih.govnih.gov

Protein Kinase C (PKC): Lead can substitute for calcium in the activation of PKC, a key enzyme in various signal transduction pathways, leading to its inappropriate activation and disruption of cellular signaling. t3db.ca

Calmodulin: Lead can bind to and activate calmodulin, a calcium-binding messenger protein, thereby interfering with calcium-dependent signaling pathways. nih.govt3db.ca

Pathways of Cellular Apoptosis and Proliferative Dysfunction

Lead exposure can disrupt the delicate balance between cell survival and death, leading to both apoptosis (programmed cell death) and dysfunction in cell proliferation. researchgate.net

Studies have shown that lead compounds can induce apoptosis in various cell types. nih.govplos.org The mechanisms underlying lead-induced apoptosis are multifaceted and can involve:

Mitochondrial Dysfunction: Lead can target mitochondria, leading to the loss of mitochondrial transmembrane potential and the release of pro-apoptotic factors like cytochrome c. nih.gov

Caspase Activation: The release of cytochrome c can trigger a cascade of caspase activation, with caspase-3 being a key executioner caspase in lead-induced apoptosis. nih.govplos.org

Regulation of Apoptotic Proteins: Lead exposure can alter the expression of proteins involved in the regulation of apoptosis, such as the Bax/Bcl-2 family. plos.orgrjpbr.com For instance, an increase in the pro-apoptotic protein Bax and a decrease in the anti-apoptotic protein Bcl-2 have been observed. plos.org

p53 Pathway: In some instances, lead has been shown to induce apoptosis through the p53 tumor suppressor pathway. rjpbr.com

System-Specific Toxicological Research

Hematopoietic System Dysregulation and Heme Synthesis Impairment

The hematopoietic system is a primary target of lead toxicity. nih.govenvironmed.plresearchgate.netsigmaaldrich.com Lead's interference with this system is mainly due to its profound impact on heme synthesis. nih.govdigitalfire.comresearchgate.net Heme is an essential component of hemoglobin, cytochromes, and other hemoproteins. mdpi.com

Lead disrupts heme synthesis by inhibiting several key enzymes in the pathway: nih.govumich.edu

δ-Aminolevulinic Acid Dehydratase (ALAD): As mentioned previously, lead potently inhibits ALAD, leading to an accumulation of aminolevulinic acid (ALA). nih.govresearchgate.netmdpi.com This accumulation is a sensitive biomarker of lead exposure. nih.gov The elevated ALA levels can themselves contribute to oxidative stress. nih.gov

Ferrochelatase: Inhibition of this enzyme prevents the final step of heme synthesis, the insertion of iron into protoporphyrin IX. nih.govnih.govmdpi.com This results in the accumulation of protoporphyrin in erythrocytes, where zinc may be inserted instead, forming zinc protoporphyrin (ZPP). nih.gov The level of ZPP is another indicator of lead exposure. nih.gov

Coproporphyrinogen Oxidase: Lead can also inhibit this enzyme, though to a lesser extent than ALAD and ferrochelatase. umich.edu

The collective inhibition of these enzymes disrupts hemoglobin production, leading to anemia. nih.govdigitalfire.com Lead also contributes to anemia by increasing the fragility of red blood cell membranes and reducing their lifespan. nih.gov

Enzyme	Function in Heme Synthesis	Effect of Lead	Consequence
δ-Aminolevulinic Acid Dehydratase (ALAD)	Catalyzes the formation of porphobilinogen (B132115) from δ-aminolevulinic acid (ALA). nih.gov	Potent inhibition due to displacement of zinc cofactor. nih.govt3db.canih.gov	Accumulation of ALA in plasma and urine. nih.gov
Ferrochelatase	Inserts ferrous iron into protoporphyrin IX to form heme. nih.govnih.gov	Inhibition prevents iron incorporation. nih.govmdpi.com	Accumulation of protoporphyrin in erythrocytes and formation of zinc protoporphyrin (ZPP). nih.gov
Coproporphyrinogen Oxidase	Involved in an intermediate step of the pathway.	Inhibition, though less pronounced than with ALAD and ferrochelatase. umich.edu	Contributes to overall disruption of heme synthesis.

Renal Pathophysiology and Excretory Function Alterations

Lead exposure is a significant risk factor for nephrotoxicity, with high levels of exposure (>60 µg/dL) being particularly damaging. However, adverse effects on the kidneys have been reported at lower levels as well. nih.gov The renal dysfunction associated with lead toxicity manifests as both acute and chronic nephropathy.

Acute nephropathy is primarily characterized by the impairment of tubular transport mechanisms. nih.gov This can lead to a Fanconi-like syndrome, a disorder of the proximal renal tubules that results in the abnormal excretion of substances that should be reabsorbed, such as amino acids (aminoaciduria), glucose (glycosuria), and phosphates (hyperphosphaturia). academicjournals.orgyoutube.com Morphologically, acute lead exposure can cause degenerative changes in the tubular epithelium and the formation of characteristic nuclear inclusion bodies, which are complexes of lead and protein. nih.gov These acute effects are often reversible. academicjournals.org

Chronic exposure to lead can result in more permanent and severe kidney damage. This chronic nephropathy can lead to a decrease in the glomerular filtration rate (GFR) and reduced renal blood flow. academicjournals.org Experimental studies have demonstrated that lead exposure can produce glomerular sclerosis, a hardening and scarring of the tiny blood vessels within the kidney. academicjournals.org The impairment of renal function can also be observed through elevated serum creatinine (B1669602) levels and a decrease in urine output, suggesting intrinsic renal lesions. academicjournals.org Long-term exposure is considered a risk factor for chronic kidney disease, particularly in individuals already at risk due to conditions like hypertension or diabetes mellitus. wikipedia.org

Table 1: Effects of Lead on Renal Function

Condition	Description	Key Findings	References
Acute Nephropathy	Reversible impairment of kidney function due to short-term, high-dose exposure.	Impaired proximal tubular transport, leading to Fanconi-like syndrome (aminoaciduria, glycosuria, hyperphosphaturia).	nih.govacademicjournals.orgyoutube.com
Chronic Nephropathy	Irreversible kidney damage from long-term exposure.	Decreased glomerular filtration rate (GFR), glomerular sclerosis, and potential for chronic kidney disease.	academicjournals.orgwikipedia.org
Morphological Changes	Structural alterations within the kidney cells.	Degenerative changes in tubular epithelium and the formation of nuclear inclusion bodies containing lead.	nih.gov

Neurotoxicological Manifestations and Developmental Impacts

Lead is a potent neurotoxin with no known physiological function in the body, and its effects on the nervous system can be severe and permanent. nih.govresearchgate.net The developing brain is especially vulnerable, making lead exposure in utero, infancy, and early childhood a major health concern. nih.gov The neurotoxic effects of lead are wide-ranging, impacting both the central nervous system (CNS) and the peripheral nervous system. wikipedia.org

In children, lead exposure can lead to profound developmental and cognitive deficits. These include intellectual disability, lowered intelligence quotient (IQ), learning disabilities, developmental delays, and behavioral problems such as hyperactivity and attention deficit disorder. wikipedia.orgnih.govtjn.org.tr Even low levels of lead exposure have been associated with reduced academic performance and deficits in fine motor function, hand-eye coordination, and reaction time. nih.gov The damage can be long-lasting, with childhood exposure linked to reduced brain volume in adulthood, particularly in the prefrontal cortex. researchgate.net

The mechanisms underlying lead neurotoxicity are multifactorial. Lead can cross the blood-brain barrier, potentially by substituting for calcium ions, and accumulate in brain tissues. researchgate.net Its direct neurotoxic actions include:

Apoptosis (Programmed Cell Death): Lead can trigger the self-destruction of nerve cells. nih.govnih.gov

Excitotoxicity: It can interfere with neurotransmitter systems, altering their storage, release, and receptor function. nih.govnih.gov

Mitochondrial Damage: Lead can disrupt cellular energy metabolism within neurons. nih.gov

Structural Damage: It can cause abnormal myelin formation and altered dendritic branching patterns, disrupting neural architecture. nih.gov

In adults, neurotoxic symptoms can include memory loss, cognitive problems, confusion, headaches, and personality changes. nih.govtjn.org.tr While peripheral nervous system effects are more prominent in adults, CNS effects are the primary concern in children due to the ongoing development of the brain. wikipedia.org

Cardiovascular System Effects and Myocardial Contractility Studies

Lead exposure is a recognized contributor to cardiovascular disease, including hypertension. physiology.org Both in vivo and in vitro studies have demonstrated that lead can exert significant effects on the heart and vascular system. Chronic lead exposure is linked to alterations in the electrocardiogram (ECG), impaired cardiac conduction, and an increased incidence of arrhythmias. nih.gov

Studies on myocardial contractility have yielded specific insights into lead's cardiac effects. Research using isolated rat hearts has shown that acute exposure to lead can increase myocardial contractility. scielo.brscielo.br For instance, one study found that acute administration of lead acetate (B1210297) led to an increase in both left and right ventricular systolic pressures without a corresponding change in heart rate. scielo.brscielo.br This suggests a direct positive inotropic (strengthening contraction) and lusitropic (improving relaxation) effect on the heart muscle, independent of the development of hypertension. scielo.brscielo.br

The mechanisms for these changes in contractility are believed to involve alterations in key cellular enzymes and ion channels. Studies have reported that lead exposure can increase the activity of Na+,K+-ATPase and myosin Ca2+-ATPase in heart tissue. scielo.brscielo.br The increased Na+,K+-ATPase activity can enhance the resting potential and lead to positive inotropic effects. scielo.br Furthermore, lead appears to enhance the heart's response to β-adrenergic stimulation. scielo.brscielo.br These findings suggest that lead-induced changes in myocardial contractility might be an early event contributing to the development of lead-induced hypertension. scielo.br

Table 2: Summary of Lead's Effects on Myocardial Contractility

Parameter	Observed Effect	Proposed Mechanism	References
Ventricular Systolic Pressure	Increased (Left and Right)	Direct positive inotropic effect on myocardium.	scielo.brscielo.br
Myocardial Contractility	Increased	Increased activity of Na+,K+-ATPase and myosin Ca2+-ATPase; enhanced β-adrenergic response.	scielo.brscielo.br
Heart Rate	Unchanged in acute studies	The direct effect on contractility appears independent of heart rate modulation in the acute phase.	scielo.brscielo.br
Cardiac Conduction	Impaired in chronic exposure	Long-term exposure can lead to abnormalities and arrhythmias.	nih.gov

Carcinogenicity and Mutagenicity Assessments

Inorganic lead compounds, including this compound, have been evaluated for their carcinogenic potential by international health organizations. The International Agency for Research on Cancer (IARC) classifies inorganic lead compounds as "Probably carcinogenic to humans" (Group 2A). industrialchemicals.gov.aunih.gov This classification is based on sufficient evidence of carcinogenicity in experimental animals and limited evidence in humans. industrialchemicals.gov.au The National Toxicology Program (NTP) has also concluded that inorganic lead compounds are "reasonably anticipated to be a human carcinogen". lps.org

Regarding mutagenicity, this compound is classified in germ cell mutagenicity group 3A. nih.gov This category is typically for substances that cause concern for humans owing to possible heritable mutagenic effects, but where the evidence is insufficient to place the substance in a higher category. The mechanisms of lead-induced cancers are thought to be complex and may involve oxidative stress. iarc.fr

Modifying Factors in this compound Toxicity (e.g., Compound Purity, Nanoparticle Effects)

The toxicity of this compound is not static and can be influenced by several factors, including the purity of the compound and its physical form, such as nanoparticles.

Compound Purity Commercial grades of this compound are available in various purities, often containing lead monoxide as a remaining component. nih.gov The presence of other substances can alter the bioavailability and, consequently, the toxicity of the lead. For example, a study on the folk remedy "azarcon," which is approximately 96% this compound, suggested that its toxicity profile might differ from that of pure this compound due to chemical interactions between its components. nih.gov The bioavailability of lead oxides has been demonstrated in animal feeding studies, but the specific matrix in which the compound is delivered can play a crucial role. industrialchemicals.gov.au

Nanoparticle Effects When this compound is in nanoparticle form, its toxicological properties can be significantly different from its bulk counterpart. The toxicity of nanoparticles is highly dependent on their physicochemical properties, such as size, shape, surface area, and surface chemistry. mdpi.comnih.gov Smaller nanoparticles have a larger surface-area-to-volume ratio, which can increase their reactivity. thieme-connect.com

The unique properties of nanoparticles can lead to different interactions with biological systems. acs.org For instance, the small size of lead oxide nanoparticles may facilitate their transport into sensitive areas like the brain. nih.gov The stability of nanoparticles in a biological medium is also a critical factor; factors like pH and the presence of proteins can influence whether nanoparticles aggregate or remain dispersed, affecting their cellular uptake and potential for causing oxidative stress. mdpi.comfrontiersin.org Therefore, the toxic effects of this compound nanoparticles are a function not only of the lead ion itself but also of the unique physical characteristics of the nanoparticle form. nih.gov

Theoretical and Computational Chemistry Studies

Electronic Structure Calculations of Lead Oxide Systems

Electronic structure calculations are fundamental to understanding the intrinsic properties of lead oxide systems. These calculations reveal the arrangement of electrons in the material, which governs its electrical, optical, and chemical behavior. For lead tetroxide, a mixed-valence compound containing both Pb(II) and Pb(IV) ions, these calculations are particularly important for elucidating the roles of the different lead oxidation states.

Density Functional Theory (DFT) is a widely used computational quantum mechanical modeling method to investigate the electronic structure of materials. DFT calculations have been employed to determine the band structure and analyze the nature of defects in lead oxide systems.

Band Structure: DFT calculations have shown that this compound is a semiconductor. The calculated band gap is reported to be around 1.1 eV, although this value is smaller than the experimentally observed band gap of 2.1-2.2 eV, a common underestimation in standard DFT calculations. rug.nl The top of the valence band is primarily composed of Pb(II) 6s and O 2p hybridized states, while the bottom of the conduction band consists mainly of Pb(IV) 6s and O 2p states. rug.nl This electronic configuration confirms the mixed-valence nature of Pb₃O₄, with distinct contributions from Pb²⁺ and Pb⁴⁺ ions to the electronic states. rug.nl The strong hybridization between lead and oxygen orbitals indicates a significant degree of covalent bonding in the material. rug.nl An optical excitation from the valence band to the conduction band can be described as an intervalence charge transfer transition, represented as Pb²⁺ + Pb⁴⁺ → Pb³⁺ + Pb³⁺. rug.nl

X-ray Absorption Near-Edge Structure (XANES) spectroscopy, in conjunction with DFT calculations, has been used to probe the electronic transitions. These studies suggest that the XANES spectrum of Pb₃O₄ is associated with electronic excitations from the core 2p₃/₂ energy levels of both Pb(II) and Pb(IV) to a delocalized lowest unoccupied molecular orbital (LUMO) that forms the bottom of the conduction band. arxiv.org

Defect Analysis: While specific, in-depth DFT studies on defect analysis in this compound are not widely available, the principles of DFT can be applied to understand the behavior of point defects such as vacancies and interstitials. For oxide materials in general, DFT is used to calculate the formation energies of various defects in different charge states. These calculations help to identify the most stable defect types and their concentrations under different conditions. The electronic structure of the defective supercell can also be calculated to determine if the defects introduce localized states within the band gap, which can act as charge traps and affect the material's electronic and optical properties. For other lead-containing oxides, such as lead-tin oxide alloys, DFT has been used to show that alloying can modify the band gap without introducing detrimental defect states. nih.gov

Molecular Dynamics and Cluster Modeling of Lead Oxide

Molecular dynamics (MD) simulations and cluster modeling are computational techniques used to study the time-dependent behavior of molecular systems and the properties of small atomic clusters.

Molecular Dynamics: MD simulations have been sparingly applied to the study of crystalline this compound. However, the methodology is well-suited for investigating various dynamic properties. In MD simulations, the classical equations of motion are solved for a system of atoms, allowing for the study of phenomena such as phase transitions, diffusion, and mechanical properties. For other crystalline materials, MD has been successfully used to simulate transitions between different crystal phases induced by pressure and temperature. researchgate.net For instance, simulations on lead(II) fluoride (B91410) (PbF₂) have demonstrated the transition between cubic and orthorhombic phases. researchgate.net In the context of lead oxides, MD simulations have been more extensively used to study the structure of lead-silicate glasses. bibliotekanauki.pl These studies provide insights into the short- and medium-range order in these amorphous materials, using interatomic potentials that include Born-Mayer repulsive forces and Coulombic interactions. bibliotekanauki.pl While not directly on Pb₃O₄, these studies demonstrate the potential of MD to elucidate the structural and dynamic properties of lead-containing materials.

Cluster Modeling: Cluster modeling focuses on the properties of small, isolated groups of atoms. This approach is useful for studying the fundamental interactions and structures that can then be extended to understand the bulk material. For lead oxide systems, cluster models can be used to investigate the initial stages of nucleation and growth, surface reconstructions, and the properties of nanoparticles. DFT calculations on small clusters can provide information on their stability, electronic structure, and reactivity, which can differ significantly from the bulk material.

Thermodynamic Modeling of Lead Oxide Systems

Thermodynamic modeling is a powerful approach for predicting the phase stability and thermodynamic properties of materials and complex chemical systems. For lead oxide systems, this is particularly relevant in high-temperature applications such as metallurgy and ceramics.

Thermodynamic models for lead oxide-containing systems are often developed as part of larger, multicomponent databases. rug.nl These models are built by critically evaluating all available experimental data on phase equilibria and thermodynamic properties for the system of interest. rug.nl The Gibbs energy of each phase is described by a mathematical model with adjustable parameters, which are optimized to reproduce the experimental data. rug.nl For oxide melts, which often exhibit complex structures and strong interactions between components, sophisticated models like the Modified Quasichemical Formalism are used. rug.nl

These thermodynamic databases, in conjunction with software like FactSage, can be used to calculate phase diagrams, activities of components, and predict the equilibrium phase assemblages as a function of temperature, pressure, and composition. rug.nlaip.org For example, a thermodynamic model for the PbO–CaO–SiO₂–FeO–Fe₂O₃ slag system was developed based on the ion and molecule coexistence theory to calculate the activity of PbO at temperatures between 1273–1733 K. aip.org Such models are crucial for optimizing industrial processes like lead and zinc smelting by providing a detailed understanding of the chemical behavior of lead oxide in complex slag systems. rug.nl The development of these databases often involves a combination of computational modeling and new experimental investigations to fill data gaps in key subsystems. rug.nl

Conclusion and Future Research Directions

Summary of Key Academic Contributions

Academic research has significantly advanced the understanding of lead tetroxide (Pb₃O₄), also known as red lead, moving from its historical use as a pigment to exploring its physicochemical properties for modern industrial applications. Key contributions have focused on its synthesis, characterization, and application, particularly in energy storage and catalysis.

Initial research established the fundamental properties of this compound, including its two main crystalline forms, alpha and beta, which are stable at different temperatures. nottingham.ac.uk This foundational knowledge has been crucial for its application in various industries. nottingham.ac.uk For instance, in the lead-acid battery industry, this compound is a key precursor for the active mass in both the positive and negative plates. nottingham.ac.uksci-hub.st Academic studies have delved into the electrochemical processes within these batteries, elucidating how this compound is converted to lead dioxide at the cathode and spongy lead at the anode during the formation process. nottingham.ac.uksemanticscholar.org

A significant area of academic inquiry has been the synthesis of this compound with controlled properties. Researchers have explored various methods, including solid-state reactions, spray pyrolysis, and sol-gel methods, to produce this compound with specific particle sizes, surface areas, and crystal structures. nottingham.ac.ukarabjchem.org These studies have demonstrated that the properties of the resulting this compound can be tailored to enhance battery performance. sci-hub.st For example, the use of nanostructured lead oxide has been shown to improve the discharge capacity and cycle life of lead-acid batteries. nottingham.ac.uk

In the realm of catalysis, academic contributions have highlighted the potential of lead compounds, including this compound, in various chemical transformations. rsc.org Research has shown that lead oxides can act as catalysts in processes like the synthesis of diethyl carbonate and the thermal decomposition of ammonium (B1175870) perchlorate. rsc.orgsyncsci.com The catalytic activity is often attributed to the Pb(IV)/Pb(II) redox couple. rsc.org

Furthermore, the development of nanostructured this compound has opened new avenues of research. Studies on nanothermites, which are metastable intermolecular composites, have shown that materials like Al/Pb₃O₄ nanothermites exhibit high energy density and fast combustion rates, making them potentially useful for applications such as semiconductor bridges. researchgate.net

Emerging Research Avenues in this compound Science

The field of this compound science is witnessing the emergence of several new and exciting research directions, driven by the need for advanced materials with tailored functionalities. These emerging avenues are primarily focused on nanotechnology, energy applications, and catalysis.

A prominent area of emerging research is the development and application of nanostructured this compound . Scientists are exploring the synthesis of this compound nanoparticles, nanorods, and other complex morphologies to leverage their unique size- and shape-dependent properties. semanticscholar.orgarabjchem.orgnottingham.ac.uk For instance, research into nanothermites incorporating this compound, such as Al/Pb₃O₄ composites, is gaining traction for applications requiring high energy release rates, like in micro-ignition and detonators. researchgate.net The ability to control the structure of these nanoenergetic materials at the nanoscale is a key research focus, aiming to enhance performance and multifunctionality. researchgate.net

In the energy sector , beyond traditional lead-acid batteries, research is exploring the use of this compound in other energy storage systems. For example, lead oxide thin films are being investigated as potential anodic materials for lithium secondary batteries. researchgate.net The development of nanostructured lead oxides, such as nanoparticle-assembled hollow spheres, is being pursued to improve lithium storage capabilities by accommodating the volume changes during charging and discharging. researchgate.net Furthermore, there is a growing interest in improving the performance of lead-acid batteries for applications like start-stop vehicle technology, which requires materials with enhanced cycle life and performance. researchgate.net This has spurred research into new lead oxide formulations and nanostructures. nottingham.ac.uk

The field of catalysis also presents significant opportunities for this compound research. While lead's catalytic applications have historically been limited, recent studies are exploring its potential in various reactions. rsc.org The use of lead(IV) compounds in electrocatalytic reactions, such as the oxyesterification of alkanes and arenes, demonstrates a promising direction. acs.org Research is also focused on developing lead-based catalysts supported on materials like alumina (B75360) or integrated into metal-organic frameworks to enhance their activity and selectivity in organic synthesis and photocatalysis. alfachemic.com

Another emerging trend is the investigation of doped this compound materials . By introducing other elements into the this compound structure, researchers aim to modify its electronic and structural properties for specific applications. For example, doping tin oxide with this compound has been studied to alter its structural and optical properties. jscimedcentral.com

Finally, there is an increasing focus on developing more sustainable and environmentally friendly synthesis methods for this compound. archivemarketresearch.comdatainsightsmarket.com This includes exploring green synthesis routes using biological extracts to produce lead oxide nanoparticles, which could reduce the environmental impact associated with traditional chemical methods. arabjchem.org

Interdisciplinary Research Needs and Challenges

Advancing the science and application of this compound necessitates a concerted effort across multiple scientific disciplines. The complex nature of this compound and its diverse potential applications demand collaboration between chemists, physicists, materials scientists, engineers, and environmental scientists.

Interdisciplinary Research Needs:

Materials Science and Chemistry: Collaborative research is essential for designing and synthesizing novel this compound-based materials with tailored properties. This includes controlling crystal structure, particle size, morphology, and purity to optimize performance in specific applications. sci-hub.stmdpi.com For instance, chemists can develop new synthetic routes, including green synthesis methods, while materials scientists can characterize the resulting materials and correlate their structure with functional properties. arabjchem.org

Physics and Engineering: The development of advanced energy storage devices and electronic components based on this compound requires the expertise of physicists and engineers. Physicists can model the electronic and ionic transport properties of this compound materials, while engineers can design and fabricate devices such as batteries, sensors, and nanothermites. semanticscholar.orgresearchgate.net For example, integrating Al/Pb₃O₄ nanothermite films onto semiconductor bridges is a clear example of where materials science and electrical engineering intersect. researchgate.net

Environmental Science and Toxicology: Given the known toxicity of lead, a critical area for interdisciplinary research is understanding the environmental fate and toxicological effects of this compound, particularly in its nanoparticle form. archivemarketresearch.comnih.govnih.gov Collaboration between environmental scientists, toxicologists, and materials scientists is needed to develop safer handling protocols, assess potential risks, and explore strategies for remediation and recycling. nih.govnih.gov

Computational Science: The use of computational modeling and simulation can accelerate the discovery and optimization of this compound-based materials. mit.edu Interdisciplinary teams of computational scientists and experimentalists can work together to predict material properties, understand reaction mechanisms, and design new materials with desired functionalities before they are synthesized in the lab.

Challenges:

Bridging Disciplinary Gaps: A significant challenge is fostering effective communication and collaboration between researchers from different fields who may have different terminologies, methodologies, and research cultures. nih.govspringernature.com Overcoming these barriers is crucial for successful interdisciplinary projects.

Complexity of the System: The properties and performance of this compound can be influenced by a multitude of factors, including synthesis conditions, impurities, and interactions with other materials in a composite. mdpi.com Understanding these complex relationships requires an integrated approach that combines experimental and theoretical investigations.

Environmental and Health Concerns: The inherent toxicity of lead presents a major challenge for its widespread application. archivemarketresearch.comnih.gov Interdisciplinary research is needed to develop lead-based materials with reduced toxicity or to design closed-loop systems that minimize environmental release. This also includes the development of safer, lead-free alternatives, which is a significant area of competing research. archivemarketresearch.com

Funding and Infrastructure: Interdisciplinary research often requires specialized equipment and facilities that may not be available within a single department or institution. Securing funding that supports collaborative, cross-disciplinary projects can also be a challenge.

Q & A

Q. What are the optimal laboratory conditions for synthesizing high-purity lead tetroxide?

this compound is typically synthesized via calcination of lead(II) oxide (PbO) at 450–480°C in air: $6 \text{PbO} + \text{O}_2 \rightarrow 2 \text{Pb}_3\text{O}_4$

To minimize PbO contamination, post-synthesis treatment with potassium hydroxide (KOH) dissolves residual PbO: $\text{PbO} + \text{KOH} + \text{H}_2\text{O} \rightarrow \text{K}[\text{Pb(OH)}_3]$

Alternative methods include annealing lead carbonate ($\text{PbCO}_3$) or lead white ($\text{Pb}_2\text{CO}_3(\text{OH})_2$) in air. Purity is confirmed via X-ray diffraction (XRD) to detect PbO impurities .

Q. How can researchers validate the purity of synthesized this compound?

Post-synthesis, contamination with PbO is common. Purification involves washing with KOH, followed by XRD analysis to confirm phase purity. Thermal gravimetric analysis (TGA) can also monitor decomposition (starting at ~500°C) to quantify residual PbO .

Q. Which analytical techniques are recommended for characterizing this compound’s structural and chemical properties?

• XRD : Identifies crystalline phases and detects impurities like PbO.
• Inductively Coupled Plasma (ICP) or Atomic Absorption (AA) : Quantifies lead content.
• Thermal Analysis (TGA/DSC) : Measures decomposition kinetics ($\text{Pb}_3\text{O}_4 \rightarrow 6\text{PbO} + \text{O}_2$ at 500–580°C) .

Advanced Research Questions

Q. How should discrepancies in reported thermal decomposition temperatures of this compound be resolved?

Variations in decomposition temperatures (e.g., 500°C vs. 580°C) arise from differences in experimental conditions (e.g., oxygen partial pressure, heating rate). Researchers should:

• Standardize thermogravimetric protocols under controlled atmospheres.
• Use certified reference materials for instrument calibration.
• Report detailed experimental parameters (e.g., gas flow rates, sample mass) .

Q. What safety protocols are essential for handling this compound in experimental settings?

this compound is toxic (carcinogenic in animals) and absorbs through skin/inhalation. Critical precautions include:

• PPE : Nitrile gloves, lab coats, and N95 respirators.
• Engineering Controls : Fume hoods for synthesis and handling.
• Monitoring : Regular blood lead level tests for researchers.
• Waste Disposal : Acid-neutralization of residues before disposal .

Q. How does the synthesis route influence this compound’s reactivity in corrosion inhibition studies?

Synthesis method affects particle size and PbO content. For example:

• Calcined $\text{Pb}_3\text{O}_4$ : Higher PbO content may enhance reactivity with iron substrates.
• Solution-derived $\text{Pb}_3\text{O}_4$ : Finer particles improve adhesion in anti-corrosive paints. Electrochemical impedance spectroscopy (EIS) can quantify corrosion inhibition efficiency .

Q. What methodologies best study this compound’s interactions with metal substrates?

• Electrochemical Testing : Measures open-circuit potential and polarization resistance.
• Surface Analysis (SEM/EDS) : Evaluates plumbate ($\text{FePbO}_3$) formation on iron surfaces.
• Accelerated Corrosion Tests : Salt spray chambers simulate long-term degradation .

Q. How can electron microscopy be optimized for this compound nanoparticle analysis?

• Sample Preparation : Embed in epoxy resin (e.g., Epon 812) and section with ultramicrotomes.
• Staining : Use uranyl acetate and lead citrate (pH 12) to enhance contrast in TEM.
• Artifact Mitigation : Avoid prolonged electron beam exposure to prevent decomposition .
